

# In-Depth Technical Guide: 4'-Hydroxyacetophenone Oxime (CAS 34523-34-7)

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## Compound of Interest

Compound Name: 4-Hydroxyacetophenone oxime

Cat. No.: B195520

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, analytical data, and known hazards associated with 4'-Hydroxyacetophenone Oxime (CAS 34523-34-7). This compound is primarily recognized as a process impurity in the synthesis of the widely used analgesic, Acetaminophen (Paracetamol), where it is designated as Paracetamol EP Impurity G.[1]

## Chemical and Physical Properties

4'-Hydroxyacetophenone oxime is an organic compound featuring both a hydroxyl and an oxime functional group.[2] It typically appears as a white to pale yellow crystalline solid.

Property	Value	Source
CAS Number	34523-34-7	[3]
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>2</sub>	[3]
Molecular Weight	151.16 g/mol	[1][3]
IUPAC Name	1-(4-hydroxyphenyl)ethan-1-one oxime	[3]
Synonyms	p-Hydroxyacetophenone oxime, 4-Hydroxyacetophenone oxime, Paracetamol EP Impurity G	[2]
Appearance	White to pale yellow crystalline powder	
Melting Point	142-144 °C	N/A
Solubility	Soluble in organic solvents	[2]
Storage	2-8°C, under an inert atmosphere	N/A

## Synthesis Protocol

A common laboratory-scale synthesis of 4'-Hydroxyacetophenone oxime involves the reaction of 4'-Hydroxyacetophenone with a hydroxylamine salt in the presence of a base.

## Experimental Protocol: Oximation of 4'-Hydroxyacetophenone

Materials:

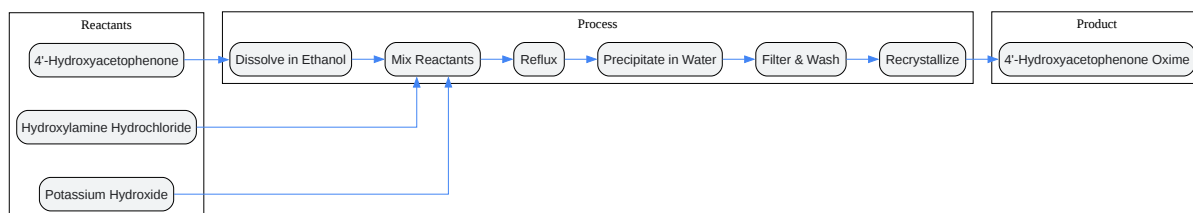
- 4'-Hydroxyacetophenone
- Hydroxylamine hydrochloride (NH<sub>2</sub>OH·HCl)
- Potassium hydroxide (KOH)

- Ethanol
- Water

Procedure:

- Dissolve 4'-Hydroxyacetophenone in ethanol in a round-bottom flask.
- In a separate beaker, prepare an aqueous solution of hydroxylamine hydrochloride and potassium hydroxide.
- Add the hydroxylamine solution to the flask containing the 4'-Hydroxyacetophenone solution.
- Reflux the reaction mixture for a specified period, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- After completion, cool the reaction mixture to room temperature.
- Pour the mixture into cold water to precipitate the product.
- Filter the crude product, wash with cold water, and dry under vacuum.
- Recrystallize the crude product from a suitable solvent system (e.g., ethanol/water) to obtain pure 4'-Hydroxyacetophenone oxime.

DOT Script for Synthesis Workflow



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*Synthesis workflow for 4'-Hydroxyacetophenone oxime.*

## Analytical Data

The identity and purity of synthesized 4'-Hydroxyacetophenone oxime can be confirmed using various analytical techniques.

Analytical Technique	Data
$^1\text{H}$ NMR (DMSO- $d_6$ , 500 MHz)	$\delta$ 10.86 (1H, s, OH, oxime), 9.67 (1H, s, OH, phenolic), 7.45 (2H, d, $J=7.5$ Hz, 2 x Ar-CH), 6.75 (2H, d, $J=6.8$ Hz, 2 x Ar-CH), 2.07 (3H, s, $\text{CH}_3$ )
Mass Spectrometry (m/z)	151 ( $\text{M}^+$ , 100%), 134 (40%), 119 (30%), 110 (15%), 94 (60%), 65 (80%)

High-Performance Liquid Chromatography (HPLC): A reverse-phase HPLC method can be employed for the analysis of 4'-Hydroxyacetophenone. A typical mobile phase consists of a mixture of acetonitrile and water with an acidic modifier like phosphoric acid or formic acid for Mass Spectrometry compatibility.<sup>[4]</sup>

## Hazards and Toxicological Information

4'-Hydroxyacetophenone oxime is classified as a hazardous substance. The following table summarizes the known hazards based on available Safety Data Sheets (SDS).

Hazard Category	GHS Classification	Precautionary Statements
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed. P264, P270, P301+P312, P330, P501.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation. P264, P280, P302+P352, P321, P332+P313, P362+P364.[3]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation. P264, P280, P305+P351+P338, P337+P313.[3]
Germ Cell Mutagenicity	Suspected of causing genetic defects.	P201, P202, P280, P308+P313, P405, P501.
Carcinogenicity	Suspected of causing cancer.	P201, P202, P280, P308+P313, P405, P501.

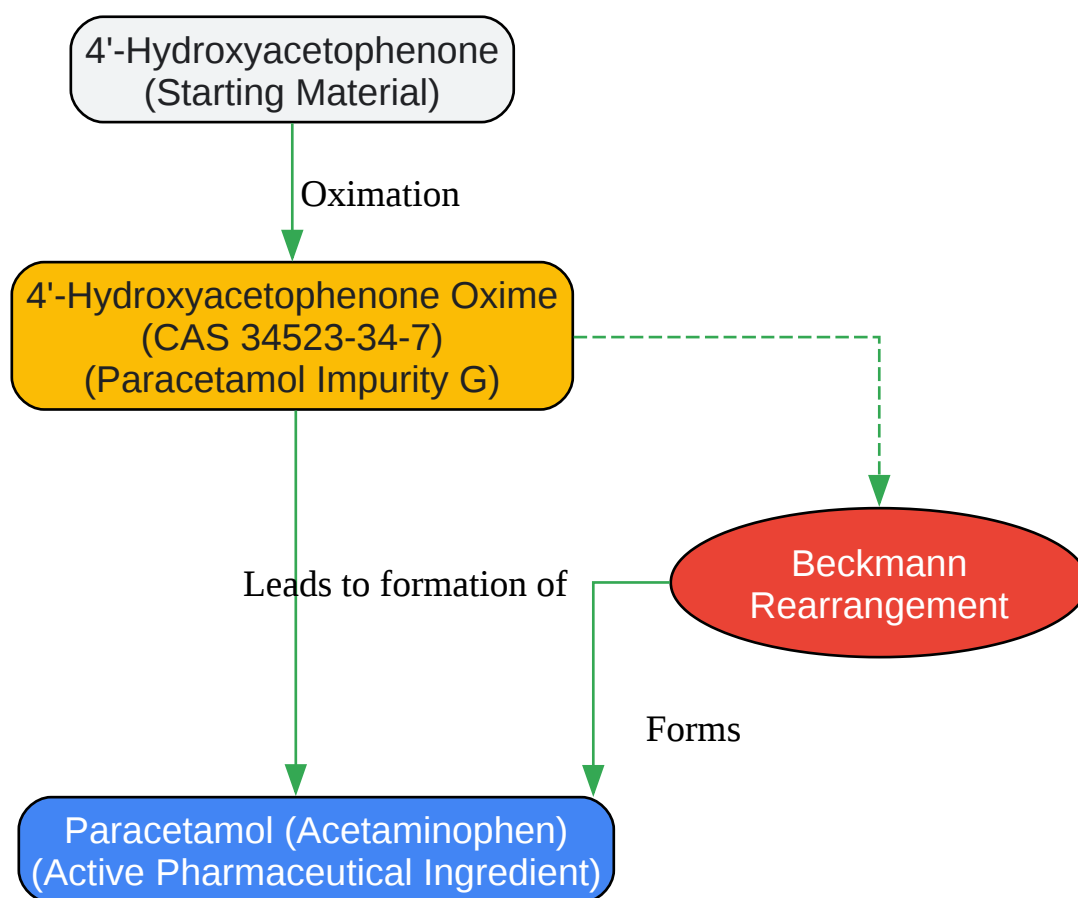
### Handling Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Handle in a well-ventilated area or under a fume hood.
- Avoid breathing dust.
- Wash hands thoroughly after handling.

## Biological Context and Significance

The primary significance of 4'-Hydroxyacetophenone oxime in the pharmaceutical industry is its status as a known impurity of Acetaminophen (Paracetamol).[1] Its presence in the final drug product is strictly monitored and controlled. While oxime-containing compounds can exhibit a range of biological activities, there is limited specific research on the pharmacological or toxicological effects of 4'-Hydroxyacetophenone oxime itself.[2] Its hazard profile suggests that its levels in pharmaceutical preparations should be minimized.

DOT Script for Logical Relationship



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*Relationship of 4'-Hydroxyacetophenone oxime to Paracetamol.*

Disclaimer: This document is intended for informational purposes for a technical audience and should not be considered a substitute for a formal safety data sheet or professional scientific guidance. Always consult the relevant safety documentation before handling this chemical.

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## References

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- To cite this document: BenchChem. [In-Depth Technical Guide: 4'-Hydroxyacetophenone Oxime (CAS 34523-34-7)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b195520#cas-number-34523-34-7-properties-and-hazards]

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